

YM-900 solubility and stability issues

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Compound of Interest

Compound Name: YM 900

Cat. No.: B1683507

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YM-900 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of YM-900, a potent AMPA receptor antagonist. Due to the limited availability of specific public data for YM-900, this guide also includes general recommendations for quinoxaline-2,3-dione compounds.

Frequently Asked Questions (FAQs)

Q1: What is YM-900 and what is its primary mechanism of action?

A1: YM-900 is a potent and selective antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, a key player in mediating fast excitatory neurotransmission in the central nervous system. By blocking the AMPA receptor, YM-900 can inhibit downstream signaling pathways, such as the extracellular signal-regulated kinase (ERK) pathway.

Q2: What is the recommended solvent for dissolving YM-900?

A2: YM-900 is reported to be soluble in Dimethyl Sulfoxide (DMSO)[1]. For biological experiments, it is crucial to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in your aqueous buffer to minimize the final DMSO concentration.

Q3: What are the recommended storage conditions for YM-900?

A3: For optimal stability, YM-900 should be stored under the following conditions:

- Short-term (days to weeks): 0 - 4°C, dry and dark.
- Long-term (months to years): -20°C, dry and dark^[1]. Properly stored, YM-900 is expected to be stable for over two years^[1].

Q4: Is YM-900 stable in aqueous solutions?

A4: While specific stability data in aqueous solutions is not readily available, quinoxaline-2,3-dione compounds can have limited stability in aqueous buffers, especially at physiological pH. It is recommended to prepare fresh aqueous solutions for each experiment and avoid prolonged storage.

Troubleshooting Guides

Issue 1: YM-900 is not dissolving in my chosen solvent.

- Possible Cause: The concentration of YM-900 exceeds its solubility limit in the selected solvent.
- Troubleshooting Steps:
 - Verify Solvent Choice: Confirm that you are using a recommended solvent like DMSO.
 - Increase Solvent Volume: If the compound is not fully dissolving, try increasing the volume of the solvent to lower the concentration.
 - Gentle Heating: Gently warm the solution to 30-40°C. However, it is crucial to first verify the thermal stability of YM-900 to avoid degradation.
 - Sonication: Use a sonication bath for 5-10 minutes to aid dissolution.
 - Alternative Solvents: If DMSO is not suitable for your experimental setup, consider other organic solvents such as N,N-Dimethylformamide (DMF) or ethanol. Always perform a small-scale solubility test first.

Issue 2: Precipitation is observed after diluting the DMSO stock solution into an aqueous buffer.

- Possible Cause: YM-900 has low solubility in the aqueous buffer, causing it to precipitate out of solution.
- Troubleshooting Steps:
 - Lower Final Concentration: Reduce the final concentration of YM-900 in the aqueous buffer.
 - Increase Final DMSO Concentration: A slightly higher final concentration of DMSO (e.g., up to 1%) may help to keep the compound in solution. However, be mindful of the potential effects of DMSO on your experimental system.
 - pH Adjustment: The solubility of quinoxaline derivatives can be pH-dependent. Experiment with buffers of different pH values to find the optimal pH for solubility.
 - Use of Co-solvents or Excipients: Consider the use of pharmaceutically acceptable co-solvents or excipients that can enhance aqueous solubility.

Data Presentation

Table 1: YM-900 Solubility and Storage

Parameter	Information	Source
Solubility	Soluble in DMSO	[1]
Short-Term Storage	0 - 4°C, dry and dark	[1]
Long-Term Storage	-20°C, dry and dark	[1]
Shelf Life (if stored properly)	> 2 years	[1]

Note: Quantitative solubility data (e.g., mg/mL in DMSO) for YM-900 is not publicly available. It is highly recommended that researchers determine the solubility in their specific solvents and experimental conditions.

Experimental Protocols

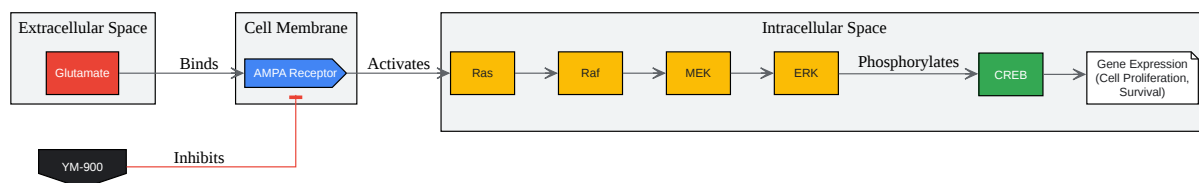
Protocol 1: Preparation of a YM-900 Stock Solution in DMSO

- **Weighing:** Accurately weigh the desired amount of YM-900 powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. If necessary, use a sonication bath for 5-10 minutes to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C.

Protocol 2: General Method for Assessing Aqueous Solubility of Quinoxaline-2,3-dione Compounds

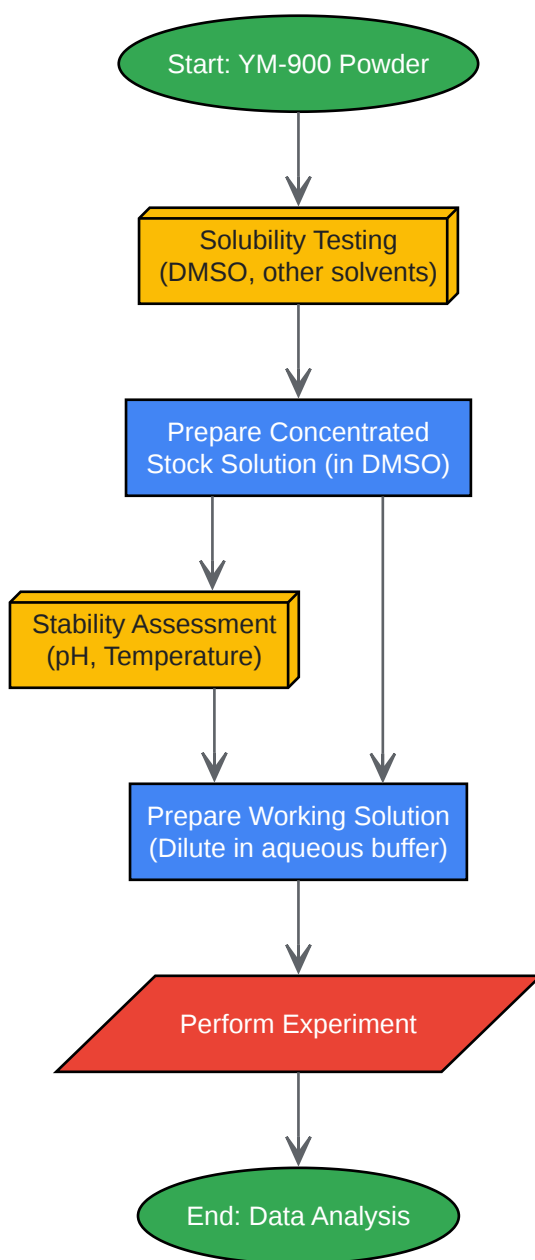
- **Buffer Preparation:** Prepare a series of aqueous buffers with varying pH values (e.g., pH 4, 5, 6, 7, 7.4, 8).
- **Compound Addition:** Add a known amount of the compound to a fixed volume of each buffer to achieve a target concentration (e.g., 1 mg/mL).
- **Equilibration:** Agitate the samples at a constant temperature (e.g., room temperature or 37°C) for a set period (e.g., 24 hours) to reach equilibrium.
- **Separation:** Centrifuge the samples to pellet any undissolved solid.
- **Quantification:** Carefully collect the supernatant and determine the concentration of the dissolved compound using a suitable analytical method such as HPLC-UV.

Visualizations



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Caption: YM-900 inhibits the AMPA receptor, blocking the downstream Ras-ERK signaling pathway.



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Caption: Recommended experimental workflow for handling and using YM-900.

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References

- 1. benchchem.com [benchchem.com]
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